

# PF-06456384 trihydrochloride solubility and preparation in DMSO

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## Compound of Interest

Compound Name: PF-06456384 trihydrochloride

Cat. No.: B609988

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## Technical Support Center: PF-06456384 Trihydrochloride

This guide provides researchers, scientists, and drug development professionals with comprehensive technical information, troubleshooting advice, and frequently asked questions regarding the solubility and preparation of **PF-06456384 trihydrochloride** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PF-06456384 trihydrochloride**?

A1: The recommended solvent for preparing stock solutions of **PF-06456384 trihydrochloride** is Dimethyl Sulfoxide (DMSO).

Q2: What is the maximum solubility of **PF-06456384 trihydrochloride** in DMSO?

A2: The maximum solubility of **PF-06456384 trihydrochloride** in DMSO is 125 mg/mL, which corresponds to a concentration of 150.75 mM.[\[1\]](#)[\[2\]](#)

Q3: Are there any special considerations when preparing the DMSO stock solution?

A3: Yes, it is crucial to use newly opened, anhydrous DMSO for preparation. The product is hygroscopic, and the presence of moisture in the DMSO can significantly impact its solubility.[\[1\]](#)  
[\[2\]](#) Additionally, ultrasonic treatment is necessary to facilitate dissolution.[\[1\]](#)[\[2\]](#)

Q4: How should I store the **PF-06456384 trihydrochloride** stock solution in DMSO?

A4: Once prepared, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store the aliquots at -80°C for up to 6 months. For shorter-term storage, aliquots can be kept at -20°C for up to 1 month.<sup>[1]</sup> Ensure the vials are sealed tightly to protect from moisture.<sup>[1]</sup>

Q5: What is the primary mechanism of action for PF-06456384?

A5: PF-06456384 is a highly potent and selective inhibitor of the voltage-gated sodium channel NaV1.7.<sup>[1][3][4][5]</sup> This channel is a key target in pain signaling pathways.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	1. Incomplete dissolution due to insufficient mixing.2. DMSO has absorbed moisture, reducing solubility.3. Incorrect solvent used.	1. Use an ultrasonic bath to aid dissolution until the solution is clear. <sup>[1]</sup> <sup>[2]</sup> 2. Discard the current solution and prepare a new one using a fresh, unopened bottle of anhydrous DMSO.3. Ensure you are using DMSO as the solvent.
Precipitate Forms After Dissolution	1. The concentration exceeds the maximum solubility.2. The solution was not properly mixed initially.	1. Do not exceed the maximum solubility of 125 mg/mL (150.75 mM).2. Warm the solution gently and use sonication to redissolve the precipitate. Ensure the solution is clear before use.
Inconsistent Experimental Results	1. Degradation of the compound due to improper storage.2. Inaccurate concentration due to improper dissolution or storage.	1. Ensure stock solutions are stored in tightly sealed aliquots at the recommended temperatures (-80°C or -20°C) and used within the specified timeframe. <sup>[1]</sup> 2. Follow the detailed preparation protocol, including the use of sonication and fresh DMSO, to ensure complete dissolution and accurate concentration.

## Data Presentation

Solubility and Storage Parameters for **PF-06456384 Trihydrochloride**

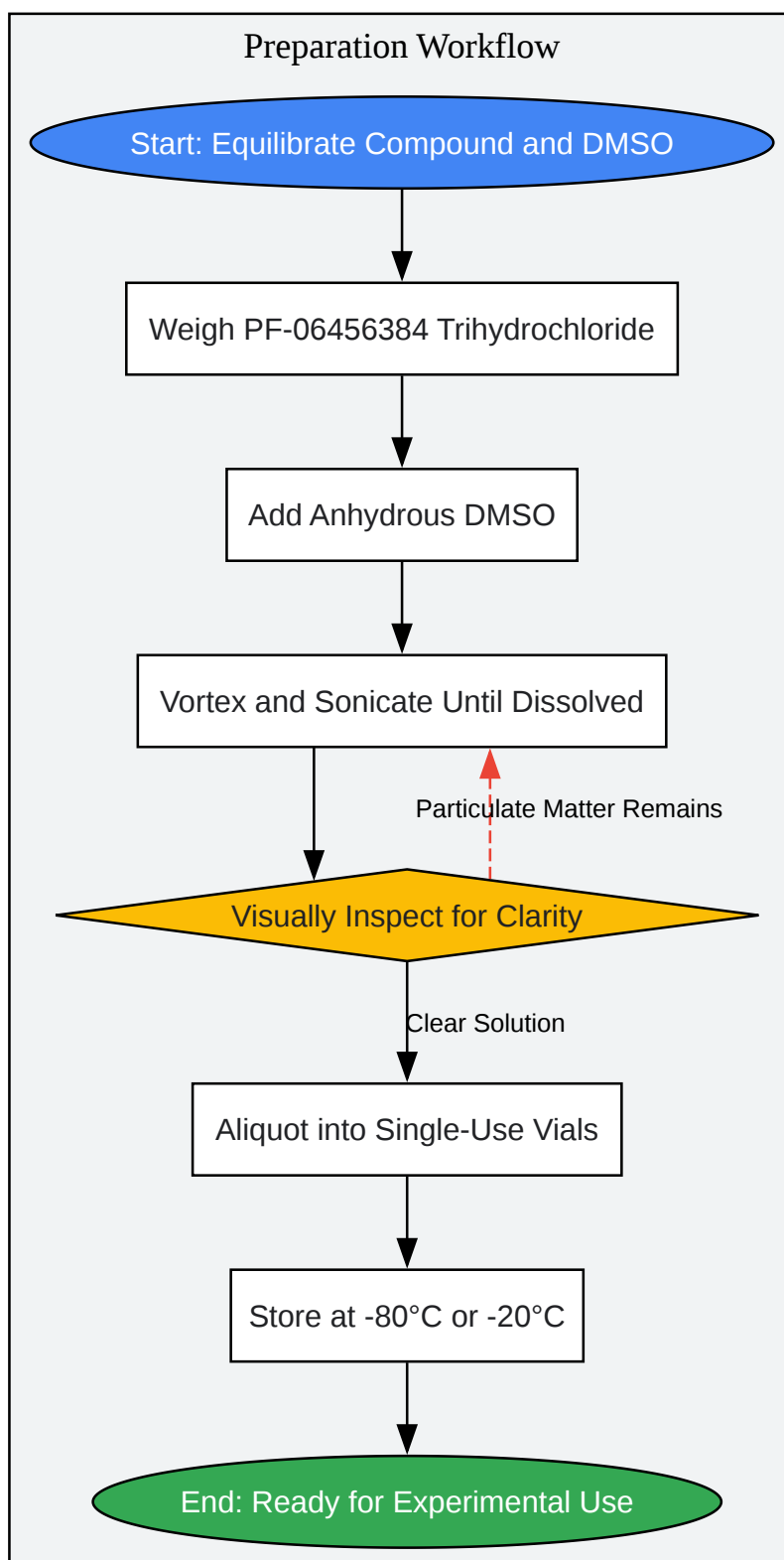
Parameter	Value	Notes
Molecular Weight	829.18 g/mol	[1]
Solvent	DMSO	
Maximum Solubility	125 mg/mL[1][2]	
Molar Concentration	150.75 mM[1][2]	
Storage (Solid Form)	4°C, sealed from moisture	[1]
Storage (in DMSO)	-80°C for up to 6 months-20°C for up to 1 month	Aliquot to avoid freeze-thaw cycles.[1]

## Experimental Protocols

Protocol for Preparation of a 100 mM Stock Solution of **PF-06456384 Trihydrochloride** in DMSO

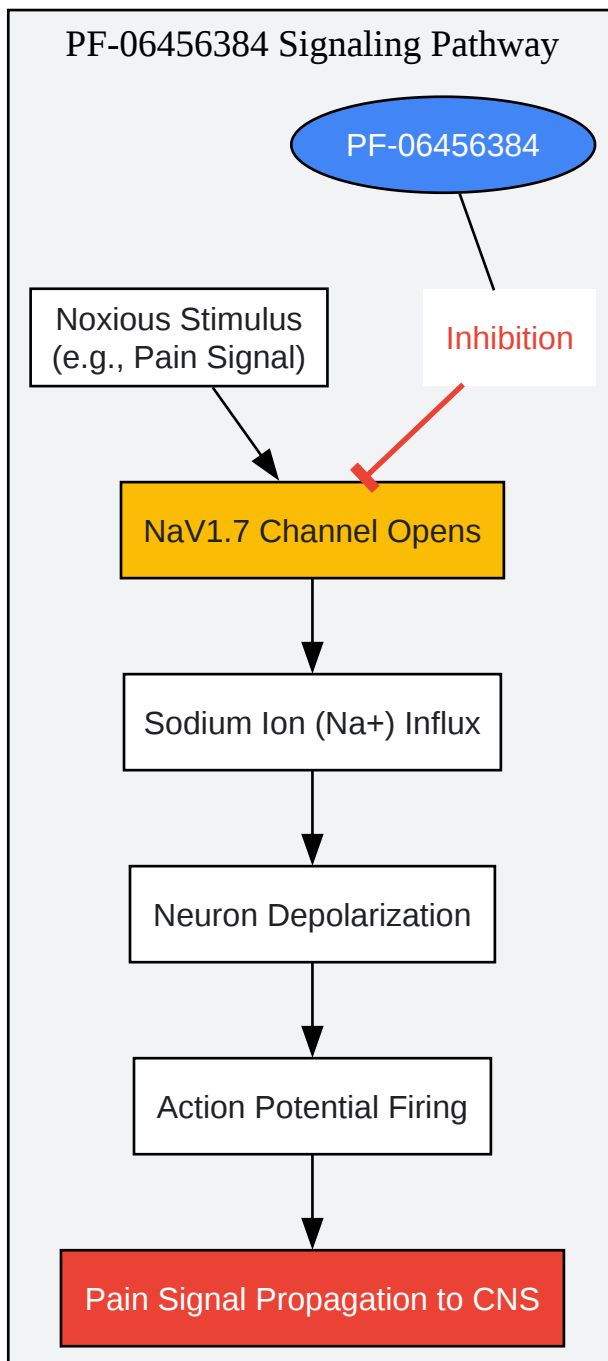
- Preparation: Allow the vial of **PF-06456384 trihydrochloride** and a new, sealed bottle of anhydrous DMSO to equilibrate to room temperature.
- Weighing: Accurately weigh the desired amount of **PF-06456384 trihydrochloride** in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 100 mM solution, weigh 82.92 mg.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of fresh, anhydrous DMSO to the tube.
- Dissolution: Vortex the tube briefly and then place it in an ultrasonic water bath. Sonicate until the solid is completely dissolved and the solution is clear.
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).

## Visualizations



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Caption: Experimental workflow for preparing **PF-06456384 trihydrochloride** solution in DMSO.



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Caption: Simplified signaling pathway showing PF-06456384 as a NaV1.7 channel inhibitor.

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